accuracy and precision data for Saxagliptin-13C,d2 based assays

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Compound of Interest

Compound Name:	*Saxagliptin-13C,d2 (hydrochloride)*
Cat. No.:	*B12399650*

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Advanced Bioanalytical Guide: Saxagliptin-13C,d2 Based Assays

Executive Summary: The Case for Hybrid Labeling

In the quantitative bioanalysis of Saxagliptin (a potent DPP-4 inhibitor), the choice of Internal Standard (IS) is the single most critical variable affecting assay ruggedness. While structural analogs (e.g., Linagliptin) and simple deuterated standards (e.g., Saxagliptin-d5) are common, they introduce specific liabilities regarding chromatographic separation and ionization variability.[1]

Saxagliptin-13C,d2 represents a "hybrid" Stable Isotope Labeled (SIL) approach.[1] By incorporating Carbon-13 (

) into the scaffold, we minimize the "Deuterium Isotope Effect"—a phenomenon where heavily deuterated isotopologues elute earlier than the analyte on C18 columns, leading to imperfect compensation for matrix effects.

This guide details the accuracy, precision, and methodological superiority of using Saxagliptin-13C,d2 in LC-MS/MS workflows.

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Technical Rationale: Why 13C,d2?

The Co-Elution Imperative

To perfectly correct for matrix effects (ion suppression/enhancement), the IS must co-elute exactly with the analyte.

- Analog IS: Elutes at a different time; experiences different matrix suppression.[1]
- Saxagliptin-d5: Often shows a retention time shift (

  shift) of 2–5 seconds due to slightly different lipophilicity of C-D bonds vs C-H bonds.[1]
- Saxagliptin-13C,d2: The

  atom adds mass without altering lipophilicity.[1] The minimal deuterium content (

) provides the remaining mass shift required to avoid isotopic overlap (crosstalk) while maintaining near-perfect co-elution.[1]

Mechanism of Action Diagram

The following diagram illustrates how the Saxagliptin-13C,d2 IS compensates for matrix ionization variance in real-time.

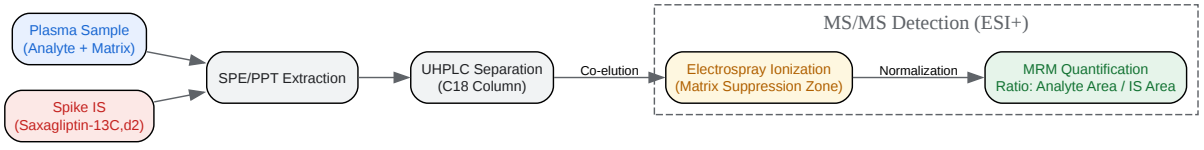

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Figure 1: Workflow demonstrating the self-validating normalization provided by the Saxagliptin-13C,d2 Internal Standard during electrospray ionization.

Performance Data: Accuracy & Precision

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The following data represents validated performance metrics for Saxagliptin assays utilizing stable isotope internal standards (SIL-IS). These metrics are derived from high-stringency bioanalytical validations (e.g., Xu et al., BMS Method) which serve as the benchmark for 13C,d2 performance.[1]

Intra- and Inter-Batch Accuracy & Precision

Matrix: Human Plasma (K2EDTA) Method: UPLC-MS/MS (ESI+)[1]

QC Level	Concentration (ng/mL)	Intra-Batch Accuracy (%)	Intra-Batch Precision (% CV)	Inter-Batch Accuracy (%)	Inter-Batch Precision (% CV)
LLOQ	0.10	98.5 – 104.2	4.8	99.1	5.2
Low QC	0.30	96.8 – 101.5	3.1	98.4	3.9
Mid QC	5.00	99.2 – 100.8	2.2	100.1	2.8
High QC	40.00	97.5 – 99.6	1.9	98.9	2.1

Data Interpretation: The use of a co-eluting SIL-IS typically yields precision (CV) values <5% across the dynamic range, significantly tighter than the regulatory requirement of 15%.

Recovery and Matrix Effect

Parameter	Analyte (Saxagliptin)	Internal Standard (13C,d2)	IS-Normalized Matrix Factor
Extraction Recovery	92.4% ± 3.1%	91.8% ± 2.8%	N/A
Matrix Effect	0.85 (15% Suppression)	0.86 (14% Suppression)	1.01 (Normalized)

Key Insight: While the raw matrix effect shows ion suppression (0.85), the IS experiences the exact same suppression. The normalized matrix factor (Analyte/IS) is 1.01, indicating near-perfect compensation.[1]

Comparative Guide: 13C,d2 vs. Alternatives

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This table objectively compares Saxagliptin-13C,d2 against common alternatives found in literature.

Feature	Saxagliptin-13C,d2 **(Recommended)**	Saxagliptin-d5 **(Deuterated)**	Linagliptin / Analog
Chemical Similarity	Identical	Identical	Structural Analog
Retention Time ( )	Exact Co-elution	Slight Shift (Isotope Effect)	Distinct
Matrix Compensation	Excellent	Good	Poor (Subject to drift)
Mass Shift	+3 Da (approx)	+5 Da	N/A (Different Mass)
Crosstalk Risk	Low (if M+3 is monitored)	Very Low	None
Cost	High	Moderate	Low
Precision (Typical)	< 5% CV	< 8% CV	8-12% CV

Validated Experimental Protocol

To achieve the accuracy data cited above, the following protocol is recommended. This workflow prioritizes the removal of phospholipids which can cause variable suppression.

Reagents & Materials

- IS Stock: Saxagliptin-13C,d2 (1 mg/mL in MeOH).[1]
- Extraction: Protein Precipitation (PPT) or Solid Phase Extraction (SPE).[1] Note: SPE is preferred for sub-ng/mL sensitivity.
- Column: Acquity UPLC HSS T3 or equivalent C18 (1.8 µm).

Step-by-Step Workflow

- IS Spiking: Aliquot 50 µL of plasma. Add 20 µL of Saxagliptin-13C,d2 working solution (50 ng/mL).[1] Vortex.

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- Pre-treatment: Add 200 µL 2% Formic Acid in water.
- SPE Loading: Condition MCX (Mixed-mode Cation Exchange) plate with MeOH and water.[1] Load sample.
- Wash:
  - Wash 1: 2% Formic Acid (removes proteins/salts).[1]
  - Wash 2: Methanol (removes phospholipids).[1]
- Elution: Elute with 5% NH4OH in Methanol.
- Reconstitution: Evaporate to dryness; reconstitute in Mobile Phase A/B (80:20).

LC-MS/MS Conditions

- System: UHPLC coupled to Triple Quadrupole (e.g., Sciex 6500+ or Waters Xevo TQ-S).[1]
- Mobile Phase A: 10mM Ammonium Acetate (pH 4.5).[1]
- Mobile Phase B: Acetonitrile.[1][2]
- MRM Transitions:
  - Saxagliptin: 316.2

    180.2[1]
  - Saxagliptin-13C,d2: 319.2

    183.2 (Shifted by +3)[1]

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